

Unveiling the Decay Pathway of Bromine-82: A Technical Guide

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Compound of Interest		
Compound Name:	Bromine-82	
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This technical guide provides a comprehensive overview of the nuclear decay scheme of **Bromine-82** (82Br), a radioisotope of significant interest in various scientific and medical applications. This document details its decay characteristics, including half-life, decay modes, and the energies of its emitted radiations. A summary of its production and measurement is also provided.

Core Decay Properties of Bromine-82

Bromine-82 is a synthetic radioisotope of bromine that undergoes beta decay to a stable isotope of Krypton (82Kr). Its fundamental decay properties are summarized below.

Property	Value
Half-life (T½)	35.282 hours[1][2]
Decay Mode	Beta-minus (β^-) decay[3][4]
Daughter Nuclide	Krypton-82 (82Kr)[2][4]
Total Decay Energy	3.093 MeV[3][4]
Spin and Parity	5-[2][3]



Beta Decay of Bromine-82

Bromine-82 decays exclusively via beta-minus emission, where a neutron in the nucleus is converted into a proton, releasing an electron (beta particle) and an antineutrino. This process increases the atomic number by one, transforming Bromine (Z=35) into Krypton (Z=36), while the mass number remains 82. The total energy released in this decay is 3.093 MeV.[3][4]

The beta decay of ⁸²Br can proceed to various excited states of its daughter nucleus, ⁸²Kr. The subsequent de-excitation of these levels results in the emission of gamma rays with specific energies and intensities.

Gamma Emissions from Bromine-82 Decay

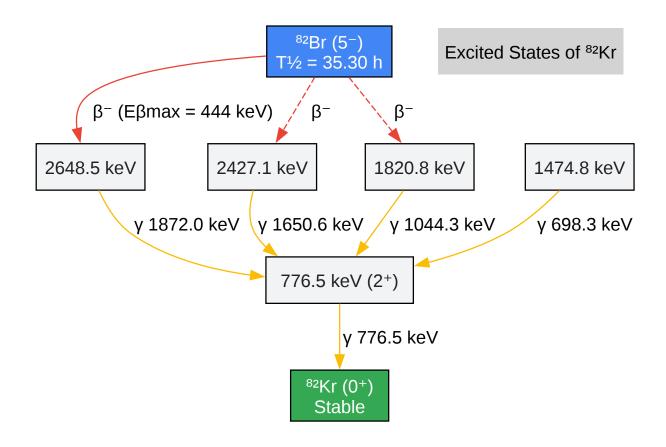
The de-excitation of the excited states of Krypton-82 following the beta decay of **Bromine-82** results in a spectrum of gamma rays. The most prominent gamma-ray energies and their intensities are crucial for the identification and quantification of ⁸²Br.

Gamma-ray Energy (keV)	Intensity (%)
554.35	71.06[5]
619.11	43.53[5]
776.52	83.4[5]
698.37	0.03[5]
1474.88	0.02[5]

Nuclear Decay Scheme of Bromine-82

The decay scheme of **Bromine-82** illustrates the transitions from the parent nucleus to the various energy levels of the daughter nucleus. The beta decays are represented by diagonal arrows, and the subsequent gamma emissions are shown as vertical arrows.





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A simplified decay scheme of **Bromine-82** to Krypton-82.

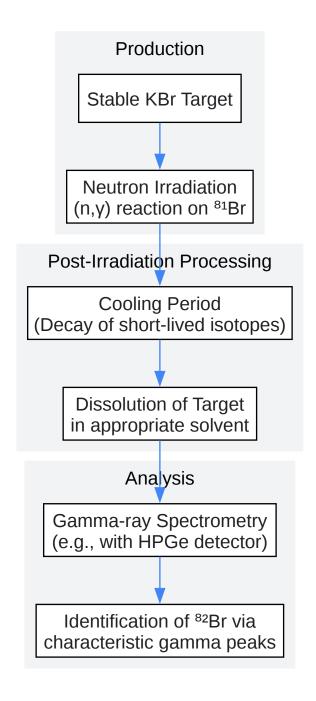
Experimental Protocols: Production and Measurement

Production of **Bromine-82**:

A common method for producing **Bromine-82** is through the neutron activation of stable Bromine-81.[6] This is typically achieved by irradiating a sample containing bromine, such as potassium bromide (KBr), in a nuclear reactor. The stable ⁷⁹Br and ⁸¹Br isotopes capture thermal neutrons, leading to the formation of ⁸⁰Br, ^{80m}Br, and ⁸²Br. Due to the relatively short half-lives of ⁸⁰Br and ^{80m}Br, a cooling period after irradiation allows these isotopes to decay, resulting in a sample with high radionuclidic purity of ⁸²Br.[6]

Experimental Workflow for 82Br Production and Analysis:





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Workflow for the production and analysis of **Bromine-82**.

Measurement of **Bromine-82** Decay:

The decay of **Bromine-82** is experimentally characterized using gamma-ray spectrometry. A high-purity germanium (HPGe) detector is typically employed for this purpose due to its excellent energy resolution. The irradiated and cooled sample is placed at a calibrated distance



from the detector. The detector measures the energy of the emitted gamma rays, and a multichannel analyzer sorts these signals to generate a gamma-ray spectrum. The characteristic photopeaks corresponding to the gamma-ray energies listed in the table above confirm the presence of ⁸²Br and their intensities can be used to quantify its activity.

Applications in Research and Drug Development

The well-defined gamma emissions and suitable half-life of **Bromine-82** make it a valuable tracer in various research fields. In drug development, it can be used to label compounds and study their pharmacokinetics and biodistribution. Its applications also extend to environmental and industrial tracing studies. The understanding of its decay scheme is fundamental to its accurate measurement and safe handling in these applications.

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